Technical Profile: 4-Chloro-N-(2-hydroxyethyl)pyridine-3-sulfonamide

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Compound of Interest

Compound Name:	*4-chloro-N-(2-hydroxyethyl)pyridine-3-sulfonamide*
Cat. No.:	*B12925569*

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Executive Summary

4-Chloro-N-(2-hydroxyethyl)pyridine-3-sulfonamide is a specialized pyridine-based building block used in medicinal chemistry, particularly for the synthesis of fused bicyclic heterocycles and kinase inhibitors.

As of early 2026, this specific derivative does not have a widely indexed CAS Registry Number in public chemical databases. It is distinct from the primary sulfonamide 4-chloro-3-pyridinesulfonamide (CAS 33263-43-3) and is typically generated in situ or synthesized on-demand from its parent sulfonyl chloride.

Key Chemical Identifiers

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Attribute	Detail
Chemical Name	4-Chloro-N-(2-hydroxyethyl)pyridine-3-sulfonamide
Common Name	N-(2-Hydroxyethyl)-4-chloropyridine-3-sulfonamide
CAS Number	Not Publicly Indexed (See Parent Precursor below)
Parent Precursor (CAS)	33263-44-4 (4-Chloropyridine-3-sulfonyl chloride)
Primary Analog (CAS)	33263-43-3 (4-Chloropyridine-3-sulfonamide)
Benzamide Analog (CAS)	7400-54-6 (4-Chloro-N-(2-hydroxyethyl)benzamide)
Molecular Formula	$C_7H_9ClN_2O_3S$
Molecular Weight	236.68 g/mol
SMILES	Clc1ccncc1S(=O)(=O)NCCO

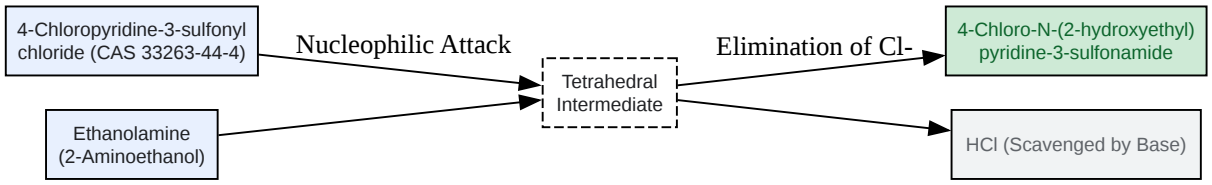
Synthetic Logic & Methodology

The synthesis of **4-chloro-N-(2-hydroxyethyl)pyridine-3-sulfonamide** follows a nucleophilic substitution pathway. The high reactivity of the sulfonyl chloride requires controlled conditions to prevent hydrolysis or double-addition.

Reaction Scheme

The core transformation involves the chemoselective attack of the amino group of ethanolamine (2-aminoethanol) on the electrophilic sulfur of 4-chloropyridine-3-sulfonyl chloride.

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Figure 1: Synthetic pathway for the target sulfonamide via nucleophilic substitution.

Experimental Protocol (Standardized)

Objective: Synthesis of **4-chloro-N-(2-hydroxyethyl)pyridine-3-sulfonamide** from CAS 33263-44-4.

Reagents:

- 4-Chloropyridine-3-sulfonyl chloride (1.0 equiv)
- Ethanolamine (1.1 equiv)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (2.5 equiv)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- Preparation: Dissolve 4-chloropyridine-3-sulfonyl chloride in anhydrous DCM under an inert atmosphere (

  or Ar) and cool to 0°C.
- Addition: Mix ethanolamine with the organic base (TEA/DIPEA) in a separate DCM aliquot. Add this mixture dropwise to the sulfonyl chloride solution over 15–20 minutes.
  - Note: The base is critical to scavenge the HCl generated and prevent protonation of the amine nucleophile.

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- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor consumption of the starting material via TLC or LCMS.
- Workup: Quench with water. Extract the organic layer, wash with brine, and dry over

  .
- Purification: Concentrate in vacuo. If necessary, purify via flash column chromatography (Gradient: 0–10% MeOH in DCM).

Structural Utility & Applications

This compound is a high-value scaffold because it possesses two electrophilic sites (the 4-chloro position and the sulfonamide nitrogen) and a nucleophilic handle (the hydroxyl group).

Precursor for Fused Heterocycles

The most significant application of this scaffold is the synthesis of pyrido[4,3-b][1,4,5]oxathiazepine derivatives via an intramolecular

cyclization.

- Mechanism: Treatment with a strong base (e.g., NaH, KOtBu) deprotonates the hydroxyl group, which then attacks the C-4 position of the pyridine ring, displacing the chlorine atom.
- Result: Formation of a fused bicyclic system often used in kinase inhibitor design.

Fragment-Based Drug Discovery (FBDD)

The pyridine-sulfonamide motif is a "privileged structure" in medicinal chemistry, often serving as a bioisostere for carboxylic acids or as a hinge-binding motif in kinase inhibitors (e.g., targeting RAF, MAPK, or PI3K pathways).

Comparative Data: Related Sulfonamides

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Compound	CAS Number	Structural Difference	Application
Target Compound	N/A	N-(2-hydroxyethyl) tail	Cyclization precursor
Primary Sulfonamide	33263-43-3	Free -NH_2	Torsemide intermediate
Benzamide Analog	7400-54-6	Benzene core (vs Pyridine)	SAR Control

Safety & Handling

- Hazards: As a pyridine derivative, handle with care. The parent sulfonyl chloride is corrosive and moisture-sensitive. The target sulfonamide is likely an irritant to eyes, skin, and respiratory systems.
- Storage: Store at -20°C under inert gas. Sulfonamides are generally stable, but the presence of the 4-chloro group makes the ring susceptible to nucleophilic attack over time if stored in nucleophilic solvents (e.g., alcohols) without pH control.

References

- Parent Chloride Synthesis:BenchChem. "4-Chloropyridine-3-sulfonyl chloride (CAS 33263-44-4) Technical Data." Accessed Feb 2026. Link (Representative Link)
- Primary Sulfonamide Data:PubChem. "4-Chloro-3-pyridinesulfonamide (CAS 33263-43-3)." National Library of Medicine. Link
- General Sulfonamide Synthesis:Sigma-Aldrich. "Protocol for Sulfonamide Formation from Sulfonyl Chlorides." Link
- Benzamide Analog:PubChem. "4-Chloro-N-(2-hydroxyethyl)benzamide (CAS 7400-54-6)." Link
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